Application Notes and Protocols: F3226-1387 for High-Throughput Screening Assays

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Compound of Interest

Compound Name:	*F3226-1387*
Cat. No.:	*B2360956*

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Introduction

F3226-1387 is a potent inhibitor of the Entamoeba histolytica O-acetylserine sulfhydrylase 3 (EhOASS3), an enzyme crucial for the parasite's cysteine biosynthesis pathway.[1][2] This pathway is essential for the growth, survival, and virulence of E. histolytica, the causative agent of amoebiasis. The inhibition of EhOASS3 by **F3226-1387** disrupts this vital metabolic process, leading to the suppression of amoebic growth.[1][2] With a reported IC50 value of 38 µM, **F3226-1387** serves as a valuable tool for researchers engaged in the discovery of new anti-amoebic agents.[1][2][3] These application notes provide detailed protocols for utilizing **F3226-1387** as a reference compound in high-throughput screening (HTS) assays designed to identify novel inhibitors of E. histolytica.

Quantitative Data Summary

The following table summarizes the key quantitative data for **F3226-1387**, which can be used as a benchmark for comparison in HTS assays.

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Compound	Target	Organism	IC50 (μM)	Effect	Reference
F3226-1387	O-acetylserine sulfhydrylase 3 (EhOASS3)	Entamoeba histolytica	38	Suppression of amoebic growth	[1][2][3]

Signaling Pathway

The cysteine biosynthetic pathway in Entamoeba histolytica is a critical metabolic route for the parasite's survival. O-acetylserine sulfhydrylase (OASS) is a key enzyme in this pathway, catalyzing the final step in the synthesis of L-cysteine from O-acetyl-L-serine and sulfide. **F3226-1387** directly inhibits the EhOASS3 isoform, thereby blocking cysteine production and leading to parasite death.

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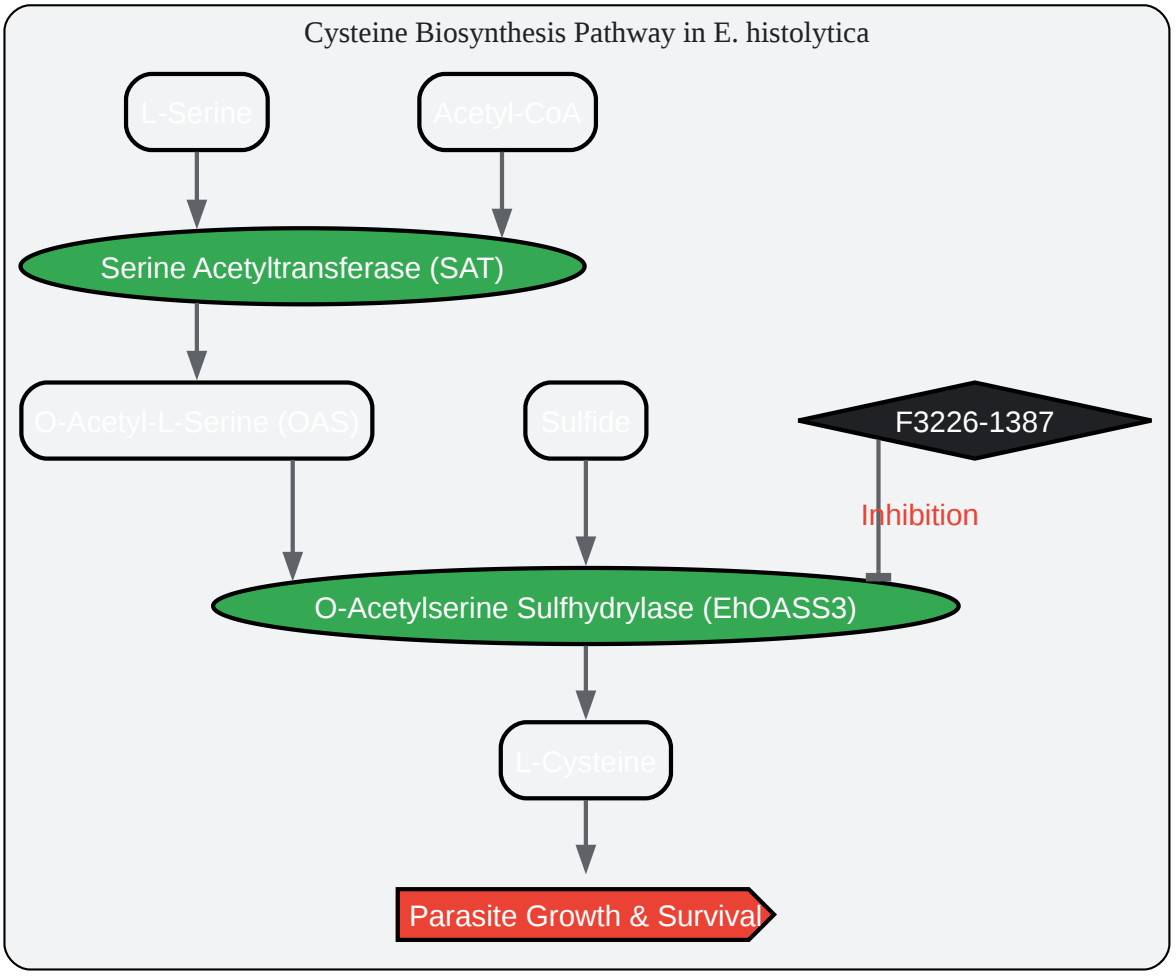

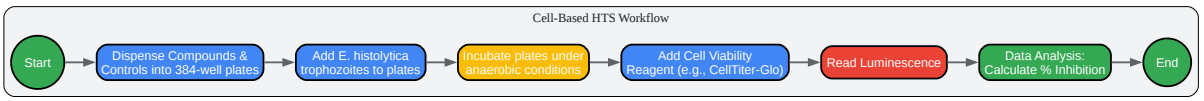

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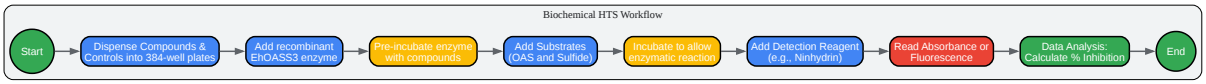

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References

- 1. A high-throughput drug screen for Entamoeba histolytica identifies a new lead and target - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Parasitic protozoan amoeba | Entamoeba cell culture [pharmafocuseurope.com]
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